

An In-depth Technical Guide to Isobutyl Anthranilate: Synonyms and Identifiers

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Compound of Interest

Compound Name: *Isobutyl anthranilate*

Cat. No.: B1582101

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For professionals engaged in the fields of chemical research, flavor and fragrance science, and drug development, the precise identification of chemical compounds is paramount. This guide provides a comprehensive overview of **Isobutyl anthranilate**, a significant ester in various industrial applications. The focus of this document is to meticulously detail its synonyms and chemical identifiers, ensuring clarity and accuracy in scientific communication and application.

Isobutyl anthranilate, with its characteristic fruity and floral aroma, is a key component in the formulation of fragrances and flavorings. Its correct identification is crucial for regulatory compliance, safety, and the reproducibility of experimental results. This guide is structured to serve as an essential reference for researchers and industry professionals, providing a thorough compilation of its various names and identifiers.

Nomenclature and Synonymy

The multiplicity of names for a single chemical entity can often be a source of confusion.

Isobutyl anthranilate is known by several names, each with its own context of use, ranging from systematic IUPAC names to common or trade names.

The most systematic and universally recognized name for this compound is its IUPAC name: 2-methylpropyl 2-aminobenzoate.^{[1][2]} This name precisely describes the molecular structure, indicating an ester formed from anthranilic acid (2-aminobenzoic acid) and isobutanol (2-methylpropan-1-ol).

Other commonly used synonyms include:

- Isobutyl 2-aminobenzoate[1][3]
- Anthranilic acid, isobutyl ester[1][4]
- Benzoic acid, 2-amino-, 2-methylpropyl ester[1][5][6]
- Isobutyl o-aminobenzoate[1][4]
- FEMA No. 2182[1][6][7]

The proliferation of these synonyms is a result of different naming conventions (e.g., IUPAC vs. common names) and historical usage in various industries. For instance, "FEMA No. 2182" is a designation from the Flavor and Extract Manufacturers Association, highlighting its use in the food and beverage industry.[1]

Chemical and Regulatory Identifiers

To ensure unambiguous identification, a variety of numeric and alphanumeric identifiers are assigned to chemical substances by different organizations. These identifiers are critical for database searches, regulatory submissions, and international trade. The table below summarizes the key identifiers for **Isobutyl anthranilate**.

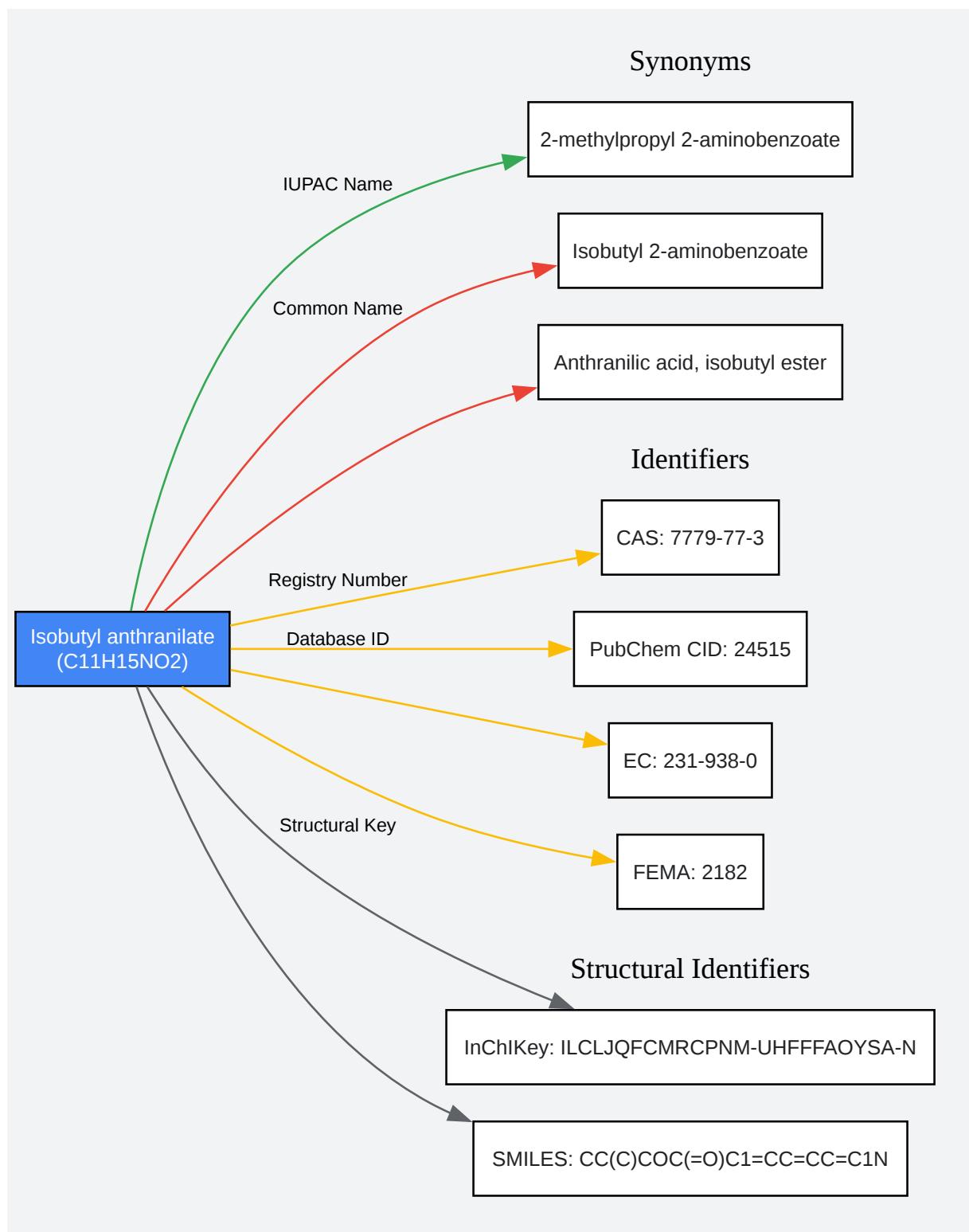
Identifier Type	Identifier	Issuing Authority/Database
CAS Registry Number	7779-77-3	Chemical Abstracts Service
PubChem Compound ID (CID)	24515	National Center for Biotechnology Information
European Community (EC) Number	231-938-0	European Chemicals Agency (ECHA)
UNII	42VU4JGT90	U.S. Food and Drug Administration (FDA)
FEMA Number	2182	Flavor and Extract Manufacturers Association
JECFA Number	1537	Joint FAO/WHO Expert Committee on Food Additives
Molecular Formula	C11H15NO2	N/A
InChI	InChI=1S/C11H15NO2/c1-8(2)7-14-11(13)9-5-3-4-6-10(9)12/h3-6,8H,7,12H2,1-2H3	IUPAC
InChIKey	ILCLJQFCMRCPNM-UHFFFAOYSA-N	IUPAC
SMILES	CC(C)COC(=O)C1=CC=CC=C1N	Daylight C.I.S.

The CAS Registry Number (7779-77-3) is a unique numerical identifier assigned by the Chemical Abstracts Service and is one of the most common methods for identifying a chemical substance.[2][3][5][7] The PubChem CID (24515) provides a central access point to a wealth of information about the compound, including its structure, properties, and biological activities.[1] The EC Number (231-938-0) is used for regulatory purposes within the European Union.[1][3]

The structural identifiers, InChI, InChIKey, and SMILES, provide textual representations of the molecular structure, which are invaluable for cheminformatics and database management.[1][2]

Visualizing the Interconnectivity of Identifiers

To illustrate the relationship between the primary name and its various synonyms and identifiers, the following diagram provides a clear visual representation. This helps in understanding how different pieces of information are linked to the core chemical entity.



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Caption: Interconnectivity of **Isobutyl Anthranilate**'s Names and Identifiers.

Conclusion

A thorough understanding and correct utilization of the various synonyms and identifiers for **Isobutyl anthranilate** are fundamental for any scientific or industrial endeavor involving this compound. This guide provides a consolidated and authoritative reference to aid researchers, scientists, and drug development professionals in their work. By ensuring precise communication and documentation, the potential for errors is minimized, and the efficiency of research and development is enhanced.

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